

2-Phenyl-1H-indole-3-carbaldehyde chemical properties

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2-Phenyl-1H-indole-3-carbaldehyde

Cat. No.: B1208662

[Get Quote](#)

An In-Depth Technical Guide to **2-Phenyl-1H-indole-3-carbaldehyde**

Abstract

This technical guide provides a comprehensive overview of the chemical properties, synthesis, and reactivity of **2-Phenyl-1H-indole-3-carbaldehyde**. It is intended for researchers, scientists, and professionals in the field of drug development and organic chemistry. This document includes a summary of its physicochemical properties, detailed experimental protocols for its synthesis, an analysis of its spectral data, and a discussion of its applications as a versatile precursor for various biologically active molecules. Visualizations of key synthetic and reactive pathways are provided to facilitate a deeper understanding.

Introduction

2-Phenyl-1H-indole-3-carbaldehyde is a heterocyclic aromatic compound featuring an indole scaffold with a phenyl group at the 2-position and a formyl group at the 3-position. The indole ring is a prominent pharmacophore found in numerous natural products and synthetic compounds with significant biological activities, including anti-inflammatory, antimicrobial, and anticancer properties.^{[1][2]} The presence of the phenyl and carbaldehyde functionalities makes this molecule a valuable intermediate in organic synthesis, allowing for the construction of more complex molecular architectures.^[3] This guide will delve into the core chemical characteristics of this compound.

Physicochemical Properties

2-Phenyl-1H-indole-3-carbaldehyde is typically a cream to pale brown crystalline powder.[3]
[4] It is sensitive to air and should be stored in an inert atmosphere at room temperature.[5][6] A summary of its key physicochemical properties is presented in Table 1.

Table 1: Physicochemical Properties of **2-Phenyl-1H-indole-3-carbaldehyde**

Property	Value	Reference
Molecular Formula	C ₁₅ H ₁₁ NO	[4][7]
Molecular Weight	221.25 g/mol	[7]
Melting Point	249-253 °C	[5]
Boiling Point (Predicted)	462.9 ± 33.0 °C	[5][6]
Density (Predicted)	1.237 ± 0.06 g/cm ³	[5][6]
pKa (Predicted)	15.30 ± 0.30	[5][6]
Appearance	Cream to pale brown powder	[4]
CAS Number	25365-71-3	[4][7]

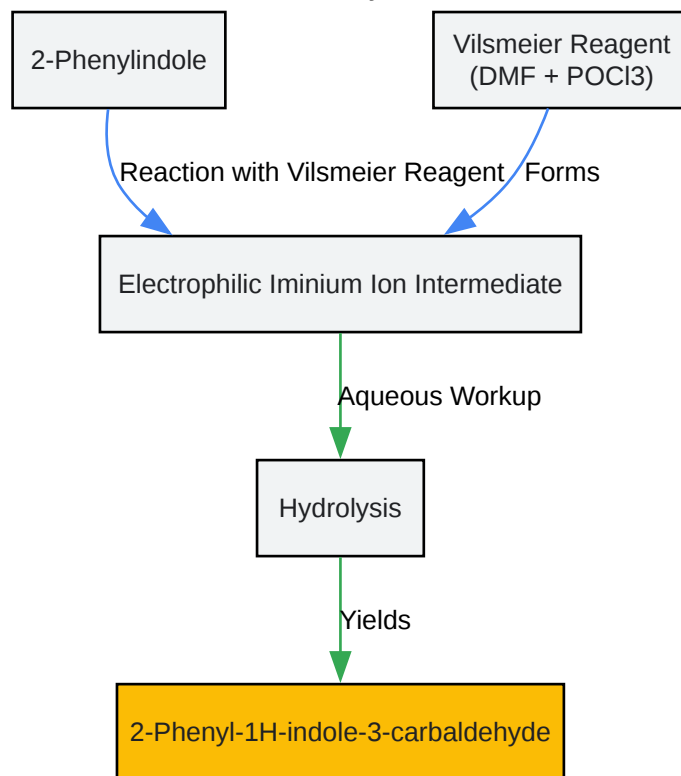
Synthesis and Experimental Protocols

The synthesis of indole-3-carbaldehydes is often achieved through the Vilsmeier-Haack reaction. This reaction involves the formylation of an electron-rich aromatic ring, such as indole, using a formylating agent like dimethylformamide (DMF) and phosphorus oxychloride (POCl₃).

General Synthetic Workflow

The synthesis of **2-Phenyl-1H-indole-3-carbaldehyde** typically starts from 2-phenylindole, which is then subjected to formylation at the C3 position.

Synthesis Workflow for 2-Phenyl-1H-indole-3-carbaldehyde



[Click to download full resolution via product page](#)

Caption: General workflow for the synthesis of **2-Phenyl-1H-indole-3-carbaldehyde**.

Detailed Experimental Protocol: Vilsmeier-Haack Formylation of 2-Phenylindole

The following protocol is a representative procedure for the synthesis of **2-Phenyl-1H-indole-3-carbaldehyde**.

- **Preparation of the Vilsmeier Reagent:** In a three-necked flask equipped with a stirrer and a dropping funnel, cool dimethylformamide (DMF) in an ice-salt bath. Slowly add phosphorus oxychloride (POCl₃) dropwise with continuous stirring. The formation of the pinkish Vilsmeier reagent will be observed.
- **Formylation Reaction:** Dissolve 2-phenylindole in DMF and add it to the Vilsmeier reagent. The reaction mixture is stirred at a low temperature and then allowed to warm to room

temperature. The progress of the reaction can be monitored by thin-layer chromatography (TLC).

- **Workup and Isolation:** Once the reaction is complete, the mixture is poured onto crushed ice. The resulting solution is then neutralized with an aqueous solution of sodium hydroxide. The precipitate of **2-Phenyl-1H-indole-3-carbaldehyde** is collected by filtration, washed with water, and dried.
- **Purification:** The crude product can be further purified by recrystallization from a suitable solvent like ethanol to yield a pure crystalline solid.

Spectral Data

The structure of **2-Phenyl-1H-indole-3-carbaldehyde** can be confirmed by various spectroscopic techniques. A summary of the key spectral data is provided in Table 2.

Table 2: Spectral Data for **2-Phenyl-1H-indole-3-carbaldehyde**

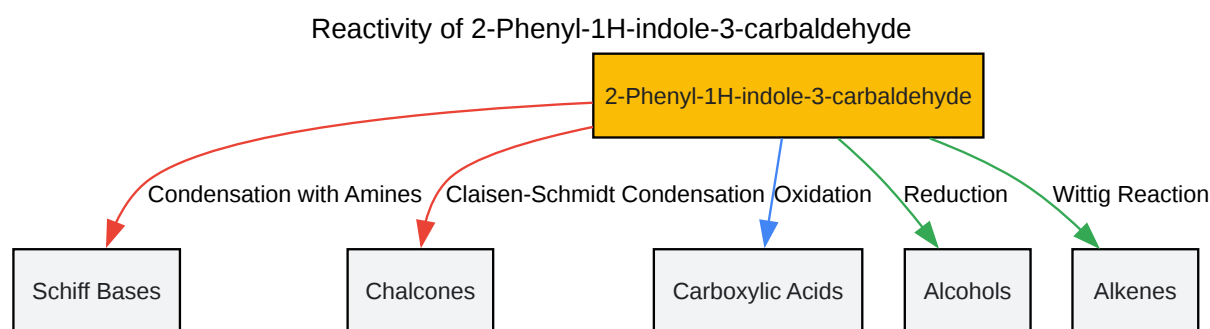
Technique	Key Peaks / Signals	Reference
¹ H NMR	Spectral data available, though specific shifts may vary with solvent.	[8]
¹³ C NMR	Spectral data available.	[7][8]
IR (KBr)	Characteristic peaks for N-H, C=O (aldehyde), and aromatic C-H stretching.	[7]
Mass Spec (GC-MS)	Molecular ion peak (M ⁺) at m/z = 221.	[7]

Chemical Reactivity and Applications

2-Phenyl-1H-indole-3-carbaldehyde is a versatile building block in organic synthesis due to the reactivity of its aldehyde group. It serves as a precursor for the synthesis of a wide range of derivatives with potential biological activities.[6]

Some key reactions include:

- **Condensation Reactions:** The aldehyde group can undergo condensation with various amines and active methylene compounds to form Schiff bases and chalcones, respectively. [9] These derivatives have shown antimicrobial and antioxidant properties.[6]
- **Oxidation:** The aldehyde can be oxidized to the corresponding carboxylic acid, 2-phenyl-1H-indole-3-carboxylic acid.
- **Reduction:** The aldehyde can be reduced to the corresponding alcohol, (2-phenyl-1H-indol-3-yl)methanol.
- **Wittig Reaction:** Reaction with phosphorus ylides can be used to introduce a carbon-carbon double bond at the 3-position.



[Click to download full resolution via product page](#)

Caption: Key chemical transformations of **2-Phenyl-1H-indole-3-carbaldehyde**.

This compound is a reactant in the preparation of:

- Tryptophan dioxygenase inhibitors as potential anticancer immunomodulators.[5]
- Pyrimidinones with antimicrobial activity via the Biginelli reaction.[6]
- [(phenyl)pyrazolyl]indole derivatives with anti-inflammatory and analgesic properties.[6]
- Indole thiophene chalcones with antimicrobial and antioxidant activities.[6]

- Benzofuranone attached indole derivatives as PI3K inhibitors.[6]

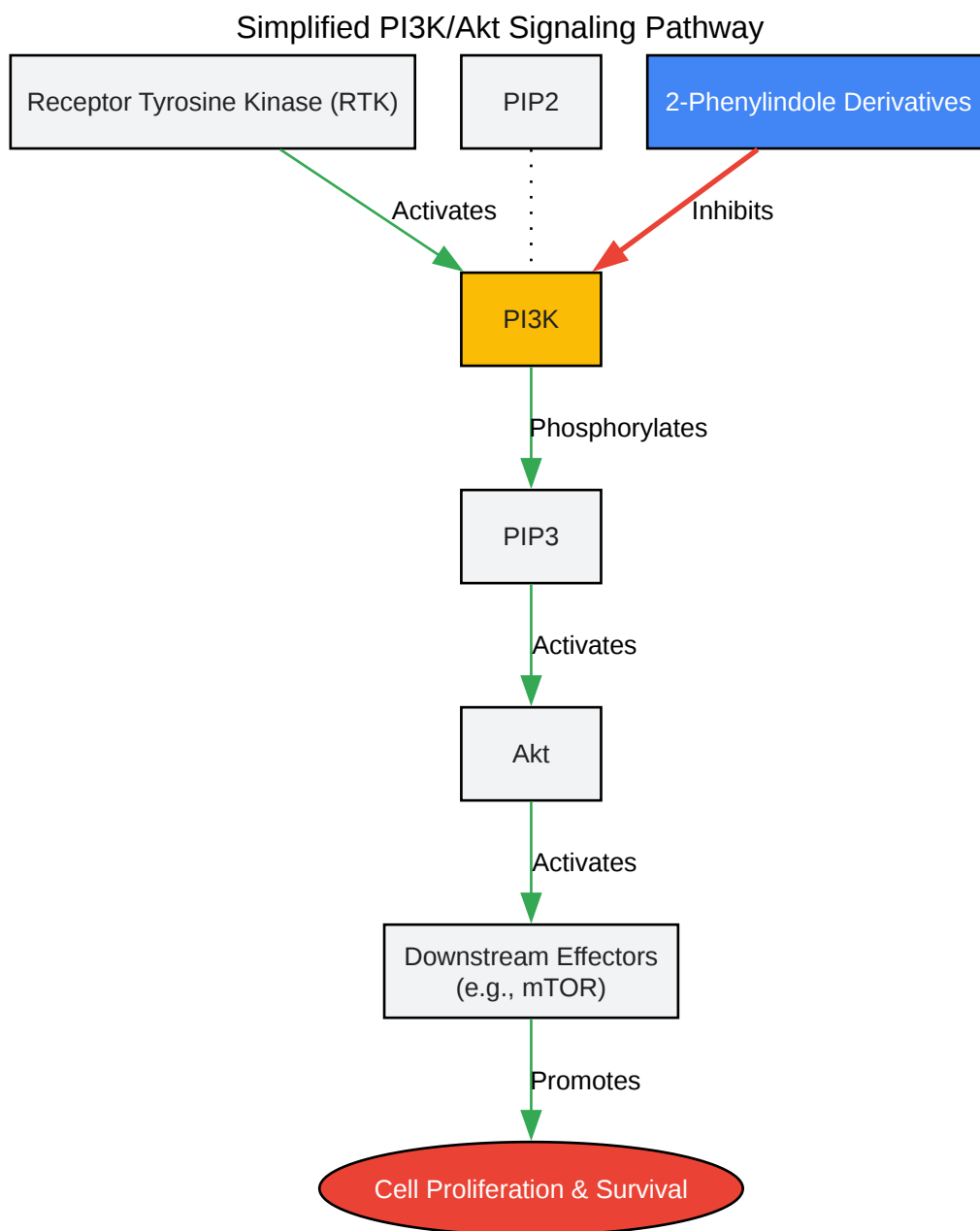
Biological and Pharmacological Significance

The 2-phenylindole scaffold is of significant interest in medicinal chemistry.[1] Derivatives of **2-Phenyl-1H-indole-3-carbaldehyde** have been investigated for a variety of biological activities.[3] The parent compound serves as a key intermediate for synthesizing molecules with potential therapeutic applications in areas such as:

- Anticancer Research: As a precursor for tryptophan dioxygenase and PI3K inhibitors.[3]
- Anti-inflammatory Agents: For the development of novel anti-inflammatory drugs.[6]
- Antimicrobial Agents: As a starting material for compounds with antibacterial and antifungal properties.[1]

Example Signaling Pathway: PI3K/Akt

Derivatives of **2-Phenyl-1H-indole-3-carbaldehyde** have been identified as inhibitors of the PI3K (Phosphoinositide 3-kinase) pathway, which is a critical signaling pathway in cancer cell growth and survival.



[Click to download full resolution via product page](#)

Caption: Inhibition of the PI3K pathway by 2-phenylindole derivatives.

Conclusion

2-Phenyl-1H-indole-3-carbaldehyde is a chemically versatile and synthetically valuable compound. Its straightforward synthesis and the reactivity of its functional groups make it an important intermediate for the development of novel compounds with a wide range of biological

activities. This guide has provided a technical overview of its properties, synthesis, and applications, highlighting its significance for researchers in organic and medicinal chemistry.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. omicsonline.org [omicsonline.org]
- 2. benchchem.com [benchchem.com]
- 3. chemimpex.com [chemimpex.com]
- 4. assets.qa.thermofisher.com [assets.qa.thermofisher.com]
- 5. 2-PHENYLINDOLE-3-CARBOXALDEHYDE CAS#: 25365-71-3 [chemicalbook.com]
- 6. 2-PHENYLINDOLE-3-CARBOXALDEHYDE | 25365-71-3 [chemicalbook.com]
- 7. 2-Phenylindole-3-carboxaldehyde | C₁₅H₁₁NO | CID 613305 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 8. 2-PHENYLINDOLE-3-CARBOXALDEHYDE(25365-71-3) 1H NMR spectrum [chemicalbook.com]
- 9. jocpr.com [jocpr.com]
- To cite this document: BenchChem. [2-Phenyl-1H-indole-3-carbaldehyde chemical properties]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1208662#2-phenyl-1h-indole-3-carbaldehyde-chemical-properties]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com